

N-(1-hydroxypropan-2-yl)benzamide: Current Status as a Molecular Probe

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Compound of Interest

Compound Name: *N*-(1-hydroxypropan-2-yl)benzamide

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Following a comprehensive review of available scientific literature, it has been determined that **N-(1-hydroxypropan-2-yl)benzamide** is not currently established as a molecular probe with a defined biological target or a validated protocol for its use in research applications. While the broader class of benzamide derivatives has been explored for various therapeutic properties, specific data on **N-(1-hydroxypropan-2-yl)benzamide** as a tool for probing biological systems is not present in the public domain.

Lack of Specific Target and Mechanism of Action

A critical requirement for a molecular probe is a well-characterized interaction with a specific biological target, such as a receptor or enzyme. This allows researchers to use the probe to investigate the function and signaling of that target. Despite extensive searches, no studies were found that identify a specific binding partner for **N-(1-hydroxypropan-2-yl)benzamide** or delineate its mechanism of action.

One structurally related compound, *N*-(1-hydroxy-1-phenylpropan-2-yl)benzamide, has been noted as a potential modulator of sphingosine-1-phosphate (S1P) receptors.[1] S1P receptors are G protein-coupled receptors that play crucial roles in various physiological processes, including immune cell trafficking, cell migration, and proliferation. Modulation of S1P receptors is a therapeutic strategy for autoimmune diseases. However, the presence of a phenyl group in this related compound is a significant structural difference. This variation can profoundly impact the compound's pharmacological properties, and therefore, the activity of *N*-(1-hydroxy-1-

phenylpropan-2-yl)benzamide cannot be extrapolated to **N-(1-hydroxypropan-2-yl)benzamide**.

General Biological Activity of Benzamide Derivatives

The benzamide chemical scaffold is a common feature in many biologically active molecules. Various derivatives have been synthesized and investigated for a wide range of pharmacological effects, including:

- **Antimicrobial Activity:** Some benzamide derivatives have shown efficacy against bacteria and fungi.
- **Antitumor Activity:** Certain benzamides have been explored as potential anticancer agents.
- **Neuroleptic Effects:** The benzamide structure is found in some antipsychotic drugs.

While these general activities are noted for the broader class of compounds, they do not provide the specificity required for **N-(1-hydroxypropan-2-yl)benzamide** to be used as a precise molecular probe.

Conclusion

In summary, there is no scientific basis to support the creation of detailed application notes or protocols for the use of **N-(1-hydroxypropan-2-yl)benzamide** as a molecular probe at this time. The absence of a known biological target, quantitative binding data, and established experimental use precludes its application as a specific research tool. Researchers interested in a particular biological pathway, such as S1P receptor signaling, should refer to validated and characterized probes for those targets. Further research would be required to determine if **N-(1-hydroxypropan-2-yl)benzamide** has any specific biological activity that could be harnessed for its use as a molecular probe.

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References

- 1. Buy N-(1-hydroxy-1-phenylpropan-2-yl)benzamide | 4380-71-6 [smolecule.com]
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